

Spectroscopic Comparison Guide: Methyl 2-cyano-3-formylbenzoate and Key Structural Analogues

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Compound of Interest

Compound Name: Methyl 2-cyano-3-formylbenzoate

CAS No.: 2059971-59-2

Cat. No.: B1448759

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Executive Summary & Mechanistic Rationale

In the development of advanced nitrogenous heterocycles—particularly phthalazin-1-ones and isoindolinones used in PARP inhibitors and immunomodulatory drugs—poly-substituted benzoates serve as critical foundational scaffolds. **Methyl 2-cyano-3-formylbenzoate** (CAS: 2059971-59-2) is a highly specialized 1,2,3-trisubstituted building block. Its unique arrangement of an ester, a nitrile, and a formyl group on an aromatic ring dictates highly specific reactivity profiles during cyclocondensation reactions.

This guide provides an objective, data-driven comparison of the spectroscopic performance (NMR, FT-IR, and LC-MS) of **Methyl 2-cyano-3-formylbenzoate** against two widely used commercial alternatives:

- Methyl 5-cyano-2-formylbenzoate (CAS: 1637462-32-8): A 1,2,5-trisubstituted regioisomer used to evaluate steric relaxation.

- Methyl 2-cyano-6-methylbenzoate (CAS: 127510-98-9): A formyl-lacking analogue used to baseline electronic (inductive/resonance) effects.



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Synthetic pathway from **Methyl 2-cyano-3-formylbenzoate** to phthalazin-1-one drug scaffolds.

Structural & Electronic Profiling

Understanding the spectroscopic signatures of these compounds requires analyzing the causality behind their electronic and steric environments.

- Steric Hindrance & Coplanarity: In **Methyl 2-cyano-3-formylbenzoate**, the central cyano group ($\text{-C}\equiv\text{N}$) is linear and -sp -hybridized, presenting minimal steric bulk in the aromatic plane. However, the adjacent ester and formyl groups experience significant electrostatic repulsion. To minimize dipole-dipole interactions with the cyano nitrogen, the carbonyl oxygen of the formyl group is forced slightly out of coplanarity with the benzene ring. This reduces its resonance electron withdrawal (-M effect) compared to a fully planar system.
- Regioisomeric Relaxation: In Methyl 5-cyano-2-formylbenzoate, the cyano group is isolated at position 5. The steric clash is limited to the adjacent ester and formyl groups, allowing for stronger diamagnetic anisotropic deshielding of the ring protons.
- Electronic Baselines: Methyl 2-cyano-6-methylbenzoate replaces the strongly electron-withdrawing formyl group with an electron-donating methyl group (+I effect), fundamentally altering the electron density of the ring and strengthening the $\text{C}\equiv\text{N}$ bond via back-donation.

Spectroscopic Data Comparison

The following tables summarize the diagnostic spectroscopic markers required to differentiate these analogues during Quality Control (QC) and structural elucidation workflows.

Table 1: Diagnostic ^1H NMR Chemical Shifts (400 MHz, CDCl_3)

Note: Shifts are referenced to internal TMS (0.00 ppm).

Compound	Aldehyde Proton (-CHO)	Aromatic Protons (Ar-H)	Ester Methyl (-OCH ₃)	Alkyl Methyl (-CH ₃)
Methyl 2-cyano-3-formylbenzoate	~10.45 ppm (s, 1H)	8.20–7.85 ppm (m, 3H)	3.98 ppm (s, 3H)	N/A
Methyl 5-cyano-2-formylbenzoate	~10.15 ppm (s, 1H)	8.45–8.05 ppm (m, 3H)	3.95 ppm (s, 3H)	N/A
Methyl 2-cyano-6-methylbenzoate	N/A	7.65–7.35 ppm (m, 3H)	3.92 ppm (s, 3H)	2.55 ppm (s, 3H)

Causality Insight: The aldehyde proton in the 1,2,3-trisubstituted target is shifted significantly downfield (~10.45 ppm) compared to the 1,2,5-regioisomer (~10.15 ppm). This is a direct result of the out-of-plane twisting caused by the flanking cyano group, which alters the local magnetic shielding cone of the carbonyl group.

Table 2: Diagnostic FT-IR Frequencies (ATR, Neat Solid)

Compound	Nitrile Stretch (-C≡N)	Aldehyde Carbonyl (C=O)	Ester Carbonyl (C=O)
Methyl 2-cyano-3-formylbenzoate	2228 cm^{-1}	1705 cm^{-1}	1732 cm^{-1}
Methyl 5-cyano-2-formylbenzoate	2232 cm^{-1}	1698 cm^{-1}	1728 cm^{-1}
Methyl 2-cyano-6-methylbenzoate	2235 cm^{-1}	N/A	1725 cm^{-1}

Causality Insight: The nitrile stretch frequency is dictated by ring conjugation. In the methyl-substituted analogue, the electron-donating methyl group increases ring electron density,

strengthening the C≡N bond and shifting the stretch to a higher frequency (2235 cm⁻¹). In contrast, the dual electron-withdrawing groups in the target molecule deplete ring density, weakening the C≡N bond and lowering the frequency (2228 cm⁻¹).

Experimental Methodologies: Self-Validating Protocols

To ensure rigorous scientific integrity, the following step-by-step methodologies are designed as self-validating systems. Each protocol includes an internal check to prevent false positives during structural confirmation, a critical requirement when synthesizing [1].

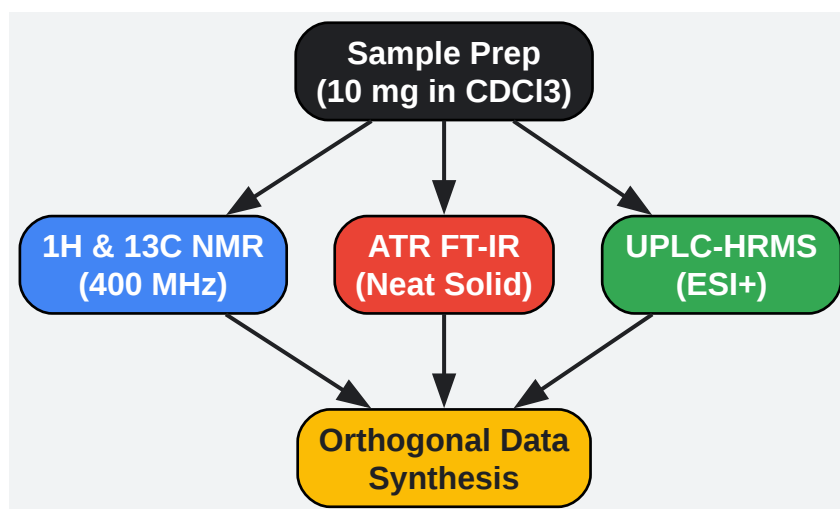
A. High-Resolution NMR Acquisition Protocol

- **Sample Preparation:** Dissolve 10–15 mg of the analyte in 0.6 mL of CDCl₃ (99.8% D). Ensure the solvent contains 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- **Self-Validation Check (Lock & Shim):** Before acquiring the full ¹H spectrum, verify that the residual CHCl₃ peak is exactly at 7.26 ppm and the TMS peak is at 0.00 ppm. This dual-reference check, standardized by [2], ensures the chemical shift axis is free from temperature-induced drift.
- **Acquisition Parameters:** Run a standard 1D ¹H sequence with a 30° flip angle and a relaxation delay (D1) of 2.0 seconds.
- **Integration Validation:** Set the integration of the ester methyl singlet (~3.98 ppm) to exactly 3.00. The aromatic region must integrate to exactly 3.00, and the aldehyde proton (if present) to 1.00. Any deviation >5% indicates incomplete relaxation or structural impurity.

B. ATR FT-IR Spectroscopy Protocol

- **Background Calibration:** Collect a background spectrum (air) using 32 scans at a resolution of 4 cm⁻¹.
- **Sample Application:** Place 2–3 mg of the neat crystalline solid directly onto the diamond ATR crystal. Apply consistent pressure using the anvil.

- Self-Validation Check: Monitor the baseline between 2500 cm^{-1} and 2000 cm^{-1} . A sloping baseline indicates poor crystal contact or excessive pressure causing particle scattering. Adjust the anvil until the baseline is flat before recording the diagnostic $\text{-C}\equiv\text{N}$ stretch.



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Self-validating orthogonal spectroscopic workflow for structural confirmation.

Application Scientist Insights

When utilizing commercial sources (e.g., [3]) for these building blocks, researchers must account for the high electrophilicity of the formyl group in **Methyl 2-cyano-3-formylbenzoate**. Prolonged exposure to ambient moisture or protic solvents (like un-dried methanol) can lead to the formation of hemiacetal impurities.

Best Practice: Always store the 1,2,3-trisubstituted target under an inert argon atmosphere at -20°C . Prior to use in multi-component cyclizations, run a rapid 16-scan ^1H NMR to verify the integrity of the aldehyde proton at $\sim 10.45\text{ ppm}$. The disappearance of this peak, coupled with the emergence of a doublet near 6.0 ppm , is a direct indicator of hemiacetal degradation.

References

- Beaton, G., et al. (2003). 2H-phthalazin-1-ones and methods for use thereof. WIPO (PCT) Patent No. WO2003015785A1. Icos Corporation.
- Fulmer, G. R., et al. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the NMR Practitioner.

Organometallics, 29(9), 2176–2179. Available at:[[Link](#)]

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